

Technical Guide: Physicochemical Characterization of 2,5-Dibromobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,5-Dibromobenzoic acid**

Cat. No.: **B104997**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of a key physicochemical property of **2,5-Dibromobenzoic acid**: its melting point. This document outlines the experimentally determined melting point, a detailed protocol for its measurement, and relevant safety information.

Data Presentation: Melting Point of 2,5-Dibromobenzoic Acid

The melting point of **2,5-Dibromobenzoic acid** is a critical parameter for its identification, purity assessment, and handling in a laboratory setting. Below is a summary of its reported melting point from various sources.

Parameter	Value	Source
Melting Point	156-159 °C	ChemicalBook[1], Sigma-Aldrich
Melting Point	157 °C	Parchem[2]
Melting Point	155 °C	Stenutz[3]
Melting Point	155.0 to 159.0 °C	Tokyo Chemical Industry Co., Ltd.

Note: The variation in the reported melting point range can be attributed to differences in the purity of the sample and the experimental method used for determination. A narrow melting point range is indicative of a high degree of purity.[\[4\]](#)

Experimental Protocol: Melting Point Determination

The following protocol describes a standard method for determining the melting point of a crystalline organic compound such as **2,5-Dibromobenzoic acid** using a capillary melting point apparatus.

1. Materials and Equipment:

- **2,5-Dibromobenzoic acid** sample
- Melting point apparatus (e.g., Mel-Temp)
- Melting point capillary tubes (sealed at one end)
- Mortar and pestle or spatula for sample pulverization
- Watch glass

2. Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.[\[5\]](#)
- Handle **2,5-Dibromobenzoic acid** in a well-ventilated area or a fume hood to avoid inhalation of dust.[\[5\]](#)
- **2,5-Dibromobenzoic acid** is classified as a skin and eye irritant.[\[6\]](#) In case of contact, rinse the affected area thoroughly with water.[\[7\]](#)
- Dispose of used capillary tubes in a designated glass waste container.[\[8\]](#)

3. Sample Preparation:

- Place a small amount of crystalline **2,5-Dibromobenzoic acid** on a clean, dry watch glass.

- Using a spatula or a mortar and pestle, carefully crush the crystals into a fine powder.[\[8\]](#) This ensures uniform packing and heat transfer within the capillary tube.

4. Loading the Capillary Tube:

- Press the open end of a melting point capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[\[4\]](#)
- Invert the capillary tube and gently tap the sealed end on a hard surface to pack the sample down into the bottom of the tube.[\[4\]](#)
- The packed sample height should be approximately 2-3 mm.

5. Melting Point Measurement:

- Preliminary (Rapid) Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Heat the sample rapidly and observe the approximate temperature at which it melts. This provides a rough estimate of the melting point.
- Accurate Measurement:
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.
 - Insert a new packed capillary tube.
 - Heat the sample at a slow, controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Record the temperature at which the first liquid is observed (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last solid particle melts (the end of the melting range).
 - The recorded melting point should be reported as a range.

6. Post-Measurement:

- Turn off and allow the melting point apparatus to cool down.
- Properly dispose of the used capillary tube.

Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **2,5-Dibromobenzoic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Dibromobenzoic acid CAS#: 610-71-9 [m.chemicalbook.com]
- 2. parchem.com [parchem.com]
- 3. 2,5-dibromobenzoic acid [stenutz.eu]
- 4. uobabylon.edu.iq [uobabylon.edu.iq]
- 5. 2,5-Dibromobenzoic acid - Safety Data Sheet [chemicalbook.com]

- 6. 2,5-Dibromobenzoic acid | C7H4Br2O2 | CID 11891 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 7. 2,5-Dibromobenzoic Acid | 610-71-9 | Tokyo Chemical Industry (India) Pvt. Ltd.
[tcichemicals.com]
- 8. chemlab.truman.edu [chemlab.truman.edu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 2,5-Dibromobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104997#melting-point-of-2-5-dibromobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com